

Personal protective equipment for handling Methyl tridecanoate

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Compound of Interest

Compound Name: Methyl tridecanoate

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Essential Safety and Handling Guide for Methyl Tridecanoate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate, and logistical information for the safe handling and disposal of **Methyl tridecanoate**, building on our commitment to be your preferred source for laboratory safety and chemical handling information.

Quantitative Data Summary

The following table summarizes key quantitative data for **Methyl tridecanoate**, facilitating easy reference for safety and handling protocols.

Property	Value	Source
Molecular Formula	C14H28O2	[1][2]
Molecular Weight	228.37 g/mol	[1][2]
CAS Number	1731-88-0	[1][2]
Appearance	Clear, colorless to yellow low melting solid	[3]
Melting Point	7 °C / 44.6 °F	[3]
Boiling Point	130 - 132 °C / 266 - 269.6 °F @ 4 torr	[3]
Flash Point	> 110 °C / > 230 °F	[3][4]
Specific Gravity	0.865 to 0.870 @ 20 °C	[4]

Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural guide for the safe handling of **Methyl tridecanoate** from receipt to use.

Receiving and Inspection

- **Inspect Container:** Upon receipt, visually inspect the container for any signs of damage or leaks.
- **Verify Labeling:** Ensure the container is clearly labeled as "**Methyl tridecanoate**" with the correct CAS number (1731-88-0).
- **Review Safety Data Sheet (SDS):** Before handling, all personnel must review the SDS for **Methyl tridecanoate**.

Personal Protective Equipment (PPE)

All personnel handling **Methyl tridecanoate** must wear the following PPE:

- **Eye Protection:** Tightly fitting safety goggles with side-shields are mandatory to prevent eye contact, which can cause serious damage.^{[1][5]} A face shield should be used if there is a splash hazard.^[6]
- **Hand Protection:** Wear protective gloves.^{[1][5][6]} Inspect gloves for any tears or perforations before use.
- **Skin and Body Protection:** An impervious lab coat or protective clothing is required to prevent skin contact.^{[1][6]} Protective boots may be necessary depending on the scale of handling.^[6]
- **Respiratory Protection:** Use in a well-ventilated area.^{[1][6]} If vapors or aerosols are likely to be generated, a suitable respirator (e.g., vapor respirator) must be used.^{[1][6]}

Handling in the Laboratory

- **Ventilation:** Always handle **Methyl tridecanoate** in a well-ventilated area, preferably within a chemical fume hood.^{[1][6]}
- **Avoid Contact:** Take all necessary precautions to avoid inhalation, ingestion, and contact with skin and eyes.^{[1][6]}
- **Hygiene Practices:** Do not eat, drink, or smoke in the handling area.^[1] Wash hands thoroughly after handling.^{[1][6]}
- **Incompatible Materials:** Keep away from strong acids/alkalis and strong oxidizing/reducing agents.^[1]

Storage

- **Container:** Keep the container tightly sealed when not in use.^{[1][6]}
- **Location:** Store in a cool, dry, and well-ventilated area.^{[1][2][6]}
- **Conditions to Avoid:** Protect from direct sunlight and sources of ignition.^[1]
- **Temperature:** For long-term stability, store at -20°C if in powder form or -80°C if in solvent.^[1]

Accidental Release Measures

- Evacuate: In case of a spill, evacuate non-essential personnel from the area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the substance away from drains and water courses.[\[1\]](#)
- Clean-up: Absorb the spill with an inert, non-combustible absorbent material (e.g., sand, diatomite, universal binders).[\[1\]](#) Decontaminate the affected surfaces by scrubbing with alcohol.[\[1\]](#)
- Disposal of Spill Debris: Collect the absorbed material and any contaminated items into a suitable, labeled container for disposal according to the disposal plan.[\[1\]](#)

Disposal Plan: Managing Methyl Tridecanoate Waste

Proper disposal of **Methyl tridecanoate** and associated waste is crucial to prevent environmental contamination, as it is very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Waste Identification and Segregation

- Waste Streams: Establish separate, clearly labeled waste containers for:
 - Unused or expired **Methyl tridecanoate**.
 - Contaminated PPE (gloves, lab coats, etc.).
 - Contaminated lab supplies (pipette tips, absorbent materials, etc.).
- Labeling: All waste containers must be labeled with "Hazardous Waste," the name "**Methyl tridecanoate**," and the associated hazards (e.g., "Harmful if Swallowed," "Toxic to Aquatic Life").

Waste Collection and Storage

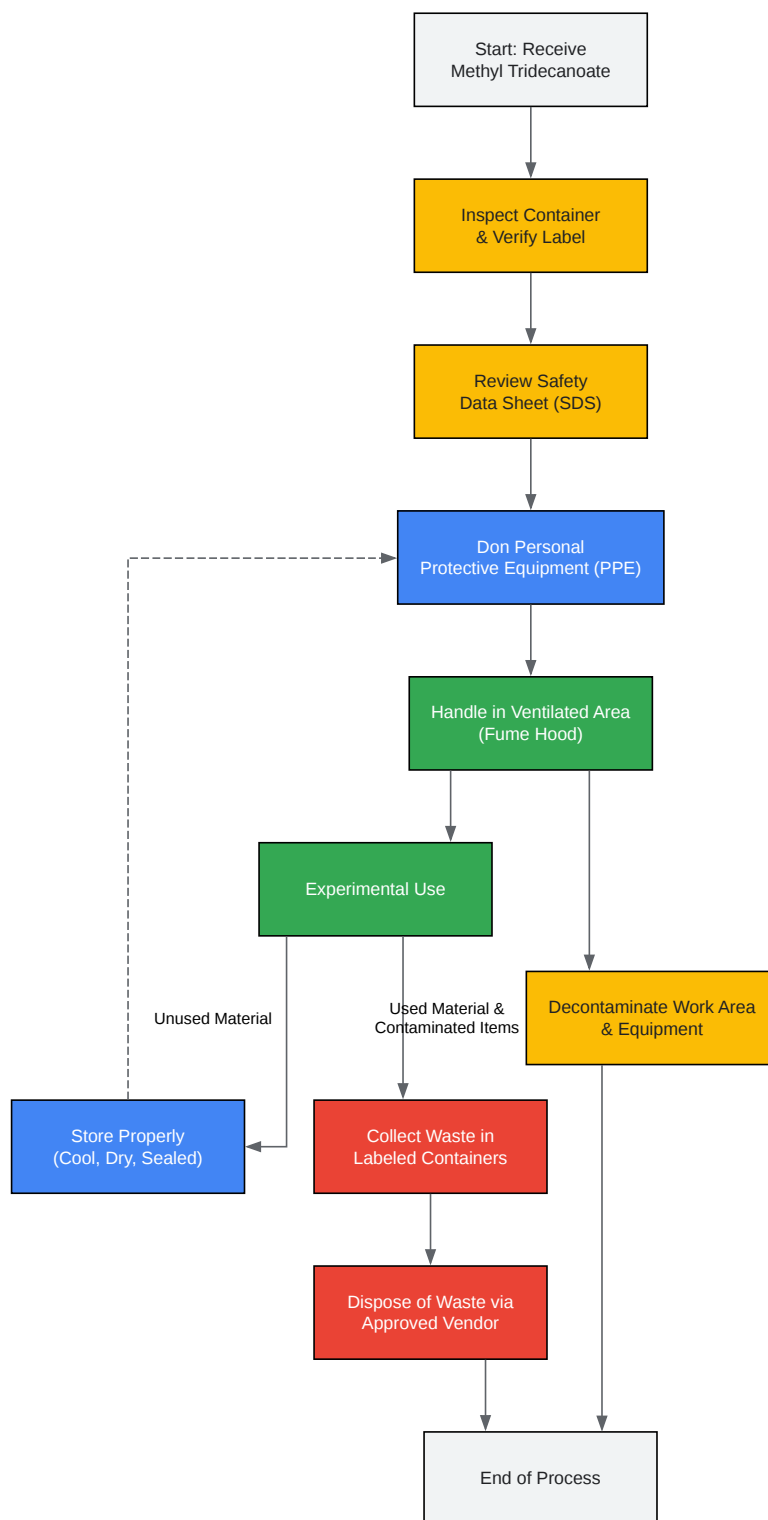
- Containers: Use chemically resistant, leak-proof containers for waste collection.
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

Disposal Method

- Regulatory Compliance: All disposal must be conducted in accordance with federal, state, and local regulations.[\[1\]](#)[\[6\]](#)
- Approved Waste Disposal Plant: Dispose of the substance and contaminated materials through a licensed and approved waste disposal company.[\[1\]](#)[\[5\]](#)
- Incineration: A chemical incinerator equipped with an afterburner and scrubber system may be a suitable disposal method.[\[6\]](#)
- Do Not: Do not dispose of **Methyl tridecanoate** down the drain or in general waste.[\[1\]](#)

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **Methyl tridecanoate** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Methyl tridecanoate**.

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References

- 1. Methyl tridecanoate|1731-88-0|MSDS [dcchemicals.com]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. fishersci.com [fishersci.com]
- 4. methyl tridecanoate, 1731-88-0 [thegoodscentscompany.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. tcichemicals.com [tcichemicals.com]
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